

physical properties of methyl 2-methylbutyrate (boiling point, density)

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Compound of Interest

Compound Name: Methyl 2-methylbutyrate

Cat. No.: B153919

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An In-depth Technical Guide to the Physical Properties of **Methyl 2-Methylbutyrate**: Boiling Point and Density

Introduction

Methyl 2-methylbutyrate (CAS No: 868-57-5) is an organic ester recognized for its characteristic sweet, fruity, and apple-like aroma.[1][2][3] This volatile compound is a component in the fragrance of various fruits and is utilized as a flavoring agent in the food industry and a fragrance component in perfumery.[2] For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties is crucial for its application in synthesis, formulation, and quality control. This guide provides a detailed examination of two key physical properties of **methyl 2-methylbutyrate**: its boiling point and density. It will cover the established values for these properties and provide in-depth, field-proven methodologies for their experimental determination.

Core Physical Properties of Methyl 2-Methylbutyrate

The boiling point and density are fundamental physical constants that provide insight into the intermolecular forces and the purity of a substance. For **methyl 2-methylbutyrate**, these properties are well-documented in scientific literature and chemical databases.

Physical Property	Value	Conditions	Source(s)
Boiling Point	113-118 °C	at 1 atm	[2][4][5]
Density	0.88 g/mL	at 25 °C	[2]
0.879-0.883 g/mL	Not specified	[1]	
0.881-0.886 g/mL	at 20°C	[3]	

Table 1: Summary of the Physical Properties of **Methyl 2-Methylbutyrate**

Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6] At this temperature, the liquid undergoes a phase transition to a gas. The determination of an accurate boiling point is a valuable indicator of a substance's purity.

Methodology: Micro-Boiling Point Determination

For research and development settings where sample volumes may be limited, the micro-boiling point method is a highly efficient and accurate technique.

Principle: This method relies on the principle that the vapor pressure of a liquid increases with temperature. By heating a small sample of the liquid and observing the temperature at which a continuous stream of vapor bubbles emerges and then ceases, allowing the liquid to be drawn into a capillary tube, the boiling point can be precisely determined.[7][8]

Apparatus:

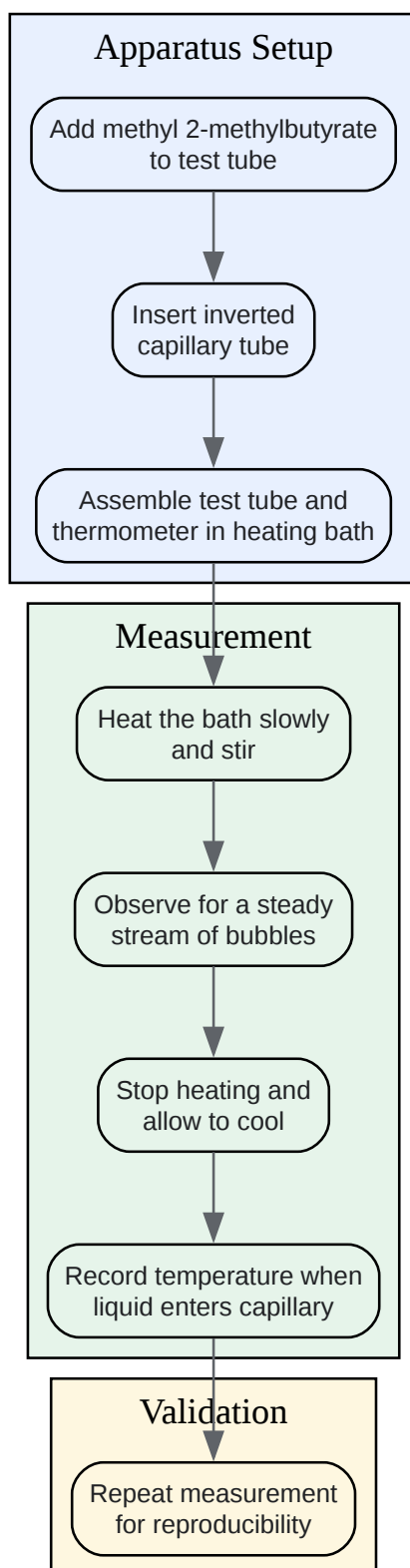
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)

- Clamps and stand

Step-by-Step Protocol:

- Sample Preparation: Place a few milliliters of **methyl 2-methylbutyrate** into a small test tube.^[9]
- Capillary Insertion: Insert a capillary tube, with the sealed end facing upwards, into the test tube containing the liquid.^{[9][10]}
- Apparatus Assembly: Clamp the test tube and immerse it in a heating bath (e.g., paraffin oil) along with a thermometer.^[10] Ensure the thermometer bulb is positioned close to the test tube.
- Heating: Begin to heat the bath slowly and stir to ensure uniform temperature distribution.^[10]
- Observation: As the temperature approaches the boiling point of **methyl 2-methylbutyrate**, a stream of bubbles will be observed emerging from the open end of the capillary tube.^{[8][9]}
- Temperature Recording: When a steady and continuous stream of bubbles is observed, stop heating.^{[7][9]} As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid begins to enter the capillary tube is the boiling point of the substance.^{[7][9]}
- Verification: For enhanced accuracy, repeat the measurement to ensure reproducibility.

Workflow for Boiling Point Determination



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Caption: Experimental workflow for micro-boiling point determination.

Experimental Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume.^{[11][12]} It is an intrinsic property that can be used to identify a substance and assess its purity.

Methodology: Density Determination using a Pycnometer or Graduated Cylinder

The density of a liquid can be accurately determined by measuring the mass of a known volume of the liquid.

Principle: The principle is straightforward: accurately measure a specific volume of the liquid and then determine its mass using an analytical balance. The density is then calculated by dividing the mass by the volume.^{[11][12]}

Apparatus:

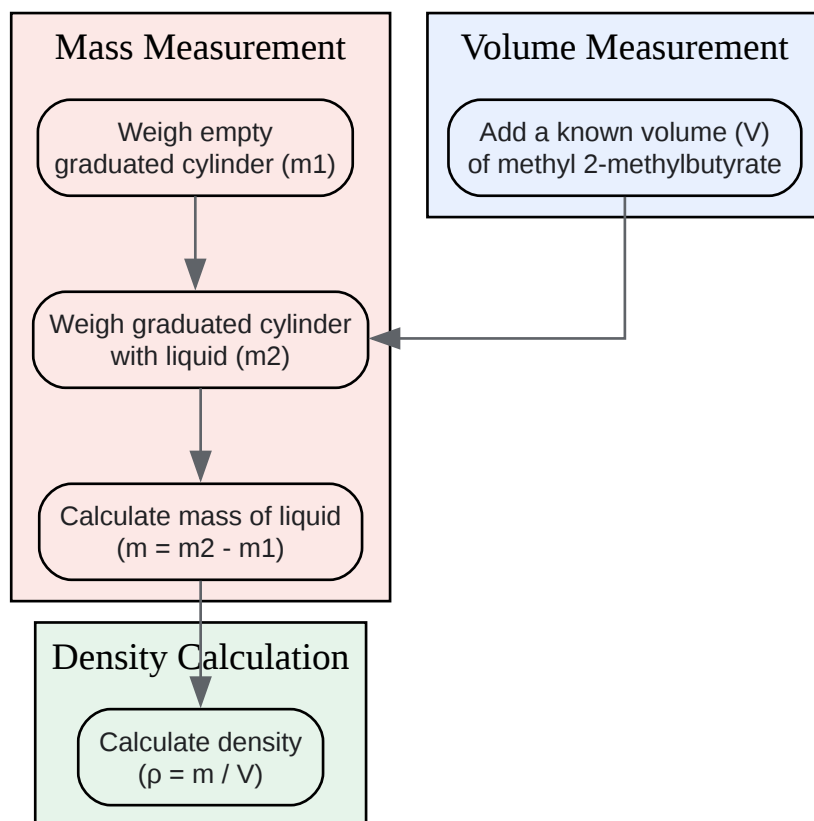
- Graduated cylinder or a more precise volumetric flask/pycnometer
- Analytical balance

Step-by-Step Protocol:

- Weigh the Empty Container: Accurately weigh a clean and dry graduated cylinder (or pycnometer) on an analytical balance and record its mass (m_1).^[11]
- Measure the Volume: Carefully add a specific volume of **methyl 2-methylbutyrate** to the graduated cylinder. Record the volume (V) by reading the bottom of the meniscus at eye level to avoid parallax error.^[11]
- Weigh the Filled Container: Weigh the graduated cylinder containing the **methyl 2-methylbutyrate** and record the total mass (m_2).
- Calculate the Mass of the Liquid: The mass of the **methyl 2-methylbutyrate** (m) is the difference between the mass of the filled cylinder and the empty cylinder ($m = m_2 - m_1$).^[13]
- Calculate the Density: The density (ρ) is calculated using the formula $\rho = m/V$.^[11]

- Repeat for Accuracy: To ensure the reliability of the results, it is advisable to repeat the measurement several times and calculate an average value.[11]

Workflow for Density Determination



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Caption: Experimental workflow for the determination of liquid density.

Conclusion

The boiling point and density of **methyl 2-methylbutyrate** are critical physical parameters for its handling, application, and quality assessment in scientific and industrial settings. The established values provide a benchmark for researchers, while the detailed experimental protocols outlined in this guide offer a practical framework for the accurate and reliable in-house determination of these properties. Adherence to these methodologies will ensure data integrity and contribute to the successful application of **methyl 2-methylbutyrate** in research and development.

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- To cite this document: BenchChem. [physical properties of methyl 2-methylbutyrate (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153919#physical-properties-of-methyl-2-methylbutyrate-boiling-point-density]

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